

# An In-depth Technical Guide to the Physicochemical Properties of 3-Aminobutanenitrile

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## Compound of Interest

Compound Name: 3-Aminobutanenitrile

Cat. No.: B3048396

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## Introduction

**3-Aminobutanenitrile** is a chiral organic compound featuring both an amino and a nitrile functional group. Its structural versatility makes it a valuable building block in organic synthesis, particularly in the preparation of more complex chiral molecules such as amino acids and various heterocyclic compounds.<sup>[1][2]</sup> This guide provides a summary of the available physicochemical and thermochemical information for **3-aminobutanenitrile** and its more stable hydrochloride salt. Due to a lack of experimentally determined thermochemical data in publicly available literature, this document also furnishes detailed, generalized experimental protocols for the determination of key thermochemical properties.

## Physicochemical Properties

Quantitative thermochemical data such as enthalpy of formation, entropy, and heat capacity for **3-aminobutanenitrile** are not readily available in the current scientific literature. However, a range of other physicochemical properties, primarily for the free base and the hydrochloride salt of the (S)-enantiomer, have been reported and are summarized below. The hydrochloride salt is often preferred for storage and handling due to its enhanced stability.<sup>[3][4]</sup>

## General Properties of (S)-3-Aminobutanenitrile

Property	Value	Source
Molecular Formula	C4H8N2	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	84.12 g/mol	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
CAS Number	679808-74-3	<a href="#">[2]</a> <a href="#">[5]</a>

## General Properties of (S)-3-Aminobutanenitrile Hydrochloride

Property	Value	Source
Molecular Formula	C4H9ClN2	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	120.58 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[8]</a>
CAS Number	1073666-54-2	<a href="#">[3]</a> <a href="#">[4]</a>
Physical Form	White crystal/solid	<a href="#">[9]</a>
Solubility	Good solubility in organic solvents like ethanol and acetone. <a href="#">[9]</a> The hydrochloride form typically enhances water solubility. <a href="#">[4]</a>	N/A
Thermal Stability	Possesses high thermal and chemical stability. <a href="#">[9]</a> It is stable under typical pharmaceutical storage conditions, often at room temperature under an inert atmosphere. <a href="#">[3]</a> <a href="#">[4]</a> The absence of melting point data in the literature may suggest decomposition at higher temperatures. <a href="#">[4]</a>	N/A

# Experimental Protocols for Thermochemical Analysis

The following sections describe generalized experimental methodologies for determining key thermochemical properties of organic compounds like **3-aminobutanenitrile**.

## Melting Point and Boiling Point Determination

The melting and boiling points are fundamental physical properties that provide insights into the purity and thermal stability of a substance.

Melting Point Determination:

- Apparatus: Digital melting point apparatus or a Thiele tube.
- Procedure:
  - A small, dry sample of the crystalline compound is packed into a capillary tube.
  - The capillary tube is placed in the heating block of the apparatus.
  - The sample is heated at a controlled rate.
  - The temperature range from the appearance of the first liquid droplet to the complete liquefaction of the sample is recorded as the melting point. A sharp melting range typically indicates high purity.

Boiling Point Determination:

- Apparatus: Distillation setup with a thermometer, heating mantle, and condenser.
- Procedure:
  - The liquid sample is placed in a distillation flask with boiling chips.
  - The apparatus is assembled for simple distillation.
  - The sample is heated until it boils, and the vapor rises to the thermometer bulb.

- The temperature at which the vapor and liquid are in equilibrium, indicated by a stable temperature reading on the thermometer as the liquid condenses, is recorded as the boiling point.

## Enthalpy of Formation ( $\Delta H_f^\circ$ )

The standard enthalpy of formation can be determined experimentally using combustion calorimetry.

- Apparatus: Bomb calorimeter.
- Procedure:
  - A precisely weighed sample of **3-aminobutanenitrile** is placed in a crucible inside a high-pressure vessel (the "bomb").
  - The bomb is filled with pure oxygen under high pressure.
  - The bomb is submerged in a known quantity of water in an insulated container (the calorimeter).
  - The sample is ignited electrically.
  - The temperature change of the water is meticulously recorded.
  - The heat of combustion is calculated from the temperature change and the heat capacity of the calorimeter system.
  - The standard enthalpy of formation is then derived from the heat of combustion using Hess's Law, along with the known standard enthalpies of formation of the combustion products ( $\text{CO}_2$ ,  $\text{H}_2\text{O}$ , and  $\text{N}_2$ ).

## Heat Capacity ( $C_p$ )

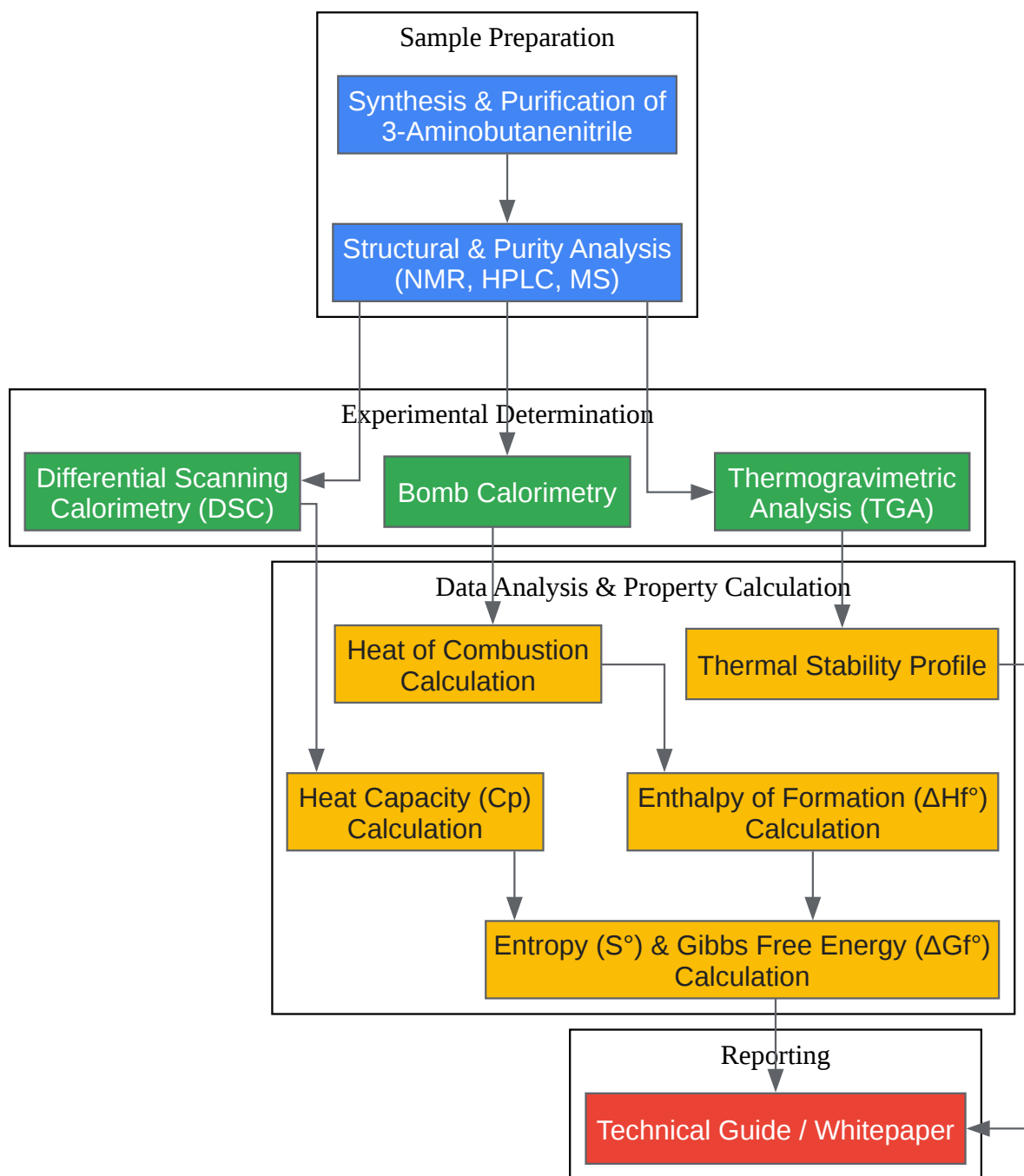
Differential Scanning Calorimetry (DSC) is a widely used technique to measure the heat capacity of a substance.

- Apparatus: Differential Scanning Calorimeter.

- Procedure:
  - A small, accurately weighed sample is placed in a sample pan, and an empty reference pan is also prepared.
  - The sample and reference pans are heated at a constant rate.
  - The DSC instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.
  - This differential heat flow is directly proportional to the heat capacity of the sample.
  - A baseline is established by running the experiment with empty pans.
  - A standard material with a known heat capacity (like sapphire) is run under the same conditions for calibration.
  - The heat capacity of the sample is then calculated by comparing its heat flow measurement to that of the standard.

## Workflow for Thermochemical Property Determination

The following diagram illustrates a logical workflow for the experimental determination and analysis of the thermochemical properties of a compound like **3-aminobutanenitrile**.



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Caption: Workflow for determining thermochemical properties.

## Conclusion

While specific experimental thermochemical data for **3-aminobutanenitrile** remains elusive in the current body of scientific literature, this guide consolidates the available physicochemical information and presents standardized methodologies for its determination. The provided experimental protocols and workflow diagram offer a robust framework for researchers and drug development professionals to characterize this and other novel compounds, thereby facilitating a deeper understanding of their chemical behavior and potential applications. The high stability of the hydrochloride salt makes it the form of choice for most applications, though further investigation into the thermochemical properties of both the free base and its salts is warranted.

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